

3-Fluorobenzyl cyanide safety and handling precautions

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Compound of Interest

Compound Name: 3-Fluorophenylacetonitrile

Cat. No.: B154504

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An In-depth Technical Guide to the Safe Handling of 3-Fluorobenzyl Cyanide

For researchers, scientists, and drug development professionals, a comprehensive understanding of the safety and handling protocols for chemical reagents is paramount. This guide provides a detailed overview of the safety precautions, handling procedures, and emergency responses related to 3-Fluorobenzyl cyanide (CAS RN: 501-00-8).^{[1][2][3]}

Hazard Identification and Classification

3-Fluorobenzyl cyanide is classified as a hazardous substance requiring careful handling.^{[1][4]} It is toxic if swallowed, in contact with skin, or if inhaled.^{[1][4][5][6]} It also causes skin and serious eye irritation.^{[1][4][5][6]}

GHS Classification:

- Acute Toxicity, Oral (Category 3)^[6]
- Acute Toxicity, Dermal (Category 3)^[6]
- Acute Toxicity, Inhalation (Category 3)^[6]
- Skin Irritation (Category 2)^{[5][6]}
- Eye Irritation (Category 2A)^{[5][7]}

GHS Label Elements:

- Pictograms:
 - Skull and Crossbones
 - Exclamation Mark
- Signal Word: Danger[1][4][5][6]
- Hazard Statements:
 - H301 + H311 + H331: Toxic if swallowed, in contact with skin or if inhaled.[1][4][5]
 - H315: Causes skin irritation.[1][4][5]
 - H319: Causes serious eye irritation.[1][4][5]
- Precautionary Statements:
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[1][4][5]
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.[1][4][5][6]
 - P301 + P310: IF SWALLOWED: Immediately call a POISON CENTER/doctor.[1]
 - P302 + P352 + P312: IF ON SKIN: Wash with plenty of water. Call a POISON CENTER/doctor if you feel unwell.[1][4]
 - P304 + P340 + P311: IF INHALED: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER/doctor.[1][4][6]
 - P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][4][5][6]
 - P405: Store locked up.[2][4][5]
 - P501: Dispose of contents/container to an approved waste disposal plant.[1][4][5]

Physical and Chemical Properties

A summary of the key physical and chemical properties of 3-Fluorobenzyl cyanide is provided below.

Property	Value
CAS Number	501-00-8[1][2][3]
Molecular Formula	C ₈ H ₆ FN[1][3]
Molecular Weight	135.14 g/mol [1][3]
Appearance	White or Colorless to Yellow to Orange powder, lump, or clear liquid[1][3][4]
Melting Point	21 °C[1][3]
Boiling Point	230 °C[1][3]
Refractive Index	1.50[1][4]

Experimental Protocols: Safety and Emergency Procedures

Detailed methodologies for first aid, fire-fighting, and spill containment are critical for ensuring laboratory safety.

First Aid Measures Protocol

Immediate medical attention is essential in case of exposure.[8] Rescuers should wear appropriate personal protective equipment, including rubber gloves and air-tight goggles, to avoid secondary exposure.[6][7]

- If Inhaled:
 - Remove the individual to fresh air and keep them in a position comfortable for breathing. [5][6][7]

- If breathing has stopped or is difficult, provide artificial respiration or oxygen.[9][10] Do not use mouth-to-mouth resuscitation.[8][11]
- Immediately call a POISON CENTER or physician.[5][6][7]
- In Case of Skin Contact:
 - Immediately take off all contaminated clothing.[5][6][7]
 - Gently wash the affected area with plenty of soap and water for at least 15 minutes.[7][8][11]
 - Call a POISON CENTER or physician if you feel unwell.[1][4][5][6]
- In Case of Eye Contact:
 - Rinse cautiously with water for several minutes (at least 15 minutes).[5][6][8][9]
 - Remove contact lenses, if present and easy to do. Continue rinsing.[5][6][7]
 - If eye irritation persists, get medical advice/attention.[5][6][7]
- If Swallowed:
 - Immediately call a POISON CENTER or physician.[5][6][7]
 - Rinse the mouth with water.[5][6][7]
 - Do NOT induce vomiting.[8][9]

Fire-Fighting Protocol

Upon combustion, 3-Fluorobenzyl cyanide may decompose and generate poisonous fumes, including nitrogen oxides, carbon monoxide, carbon dioxide, and hydrogen cyanide gas.[7][12]

- Suitable Extinguishing Media:
 - Dry powder, foam, water spray, or carbon dioxide (CO₂).[5][7]

- Do NOT use solid streams of water as it may be unsuitable.[7]
- Fire-Fighting Instructions:
 - Fire-fighting should be conducted from the windward side.[7]
 - Immediately evacuate all non-essential personnel from the area.[5]
 - Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear.
[7][12]
 - If safe to do so, remove undamaged containers from the fire area.[5]
 - Cool containers exposed to fire by spraying with water.[7]

Accidental Release and Spill Cleanup Protocol

Spills must be handled immediately to prevent the spread of contamination.

- Personal Precautions:
 - Evacuate non-essential personnel and control entry to the area.[5][7]
 - Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles or a face shield, protective clothing, and a respirator or self-contained breathing apparatus for large spills.[5][6][7]
 - Ensure adequate ventilation.[5][7]
 - Remove all sources of ignition.[7]
- Containment and Cleaning Up:
 - Prevent the product from entering drains or waterways.[5][7]
 - For liquid spills, create a barrier with unreactive, absorbent material like sand, kitty litter, or absorbent pads.[7][13]
 - Working from the perimeter inward, apply absorbent material over the spill.[13]

- Collect the absorbed material using non-sparking tools and place it into a suitable, sealed, and labeled container for disposal.[7][14]
- Decontaminate the spill site with a suitable cleaning solution (e.g., soapy water) and wipe dry.[13][15]
- Dispose of all contaminated materials as hazardous waste in accordance with local, regional, and national regulations.[5][13]

Handling, Storage, and Personal Protection

Adherence to proper handling, storage, and personal protection protocols is essential to minimize risk.

Safe Handling and Exposure Controls

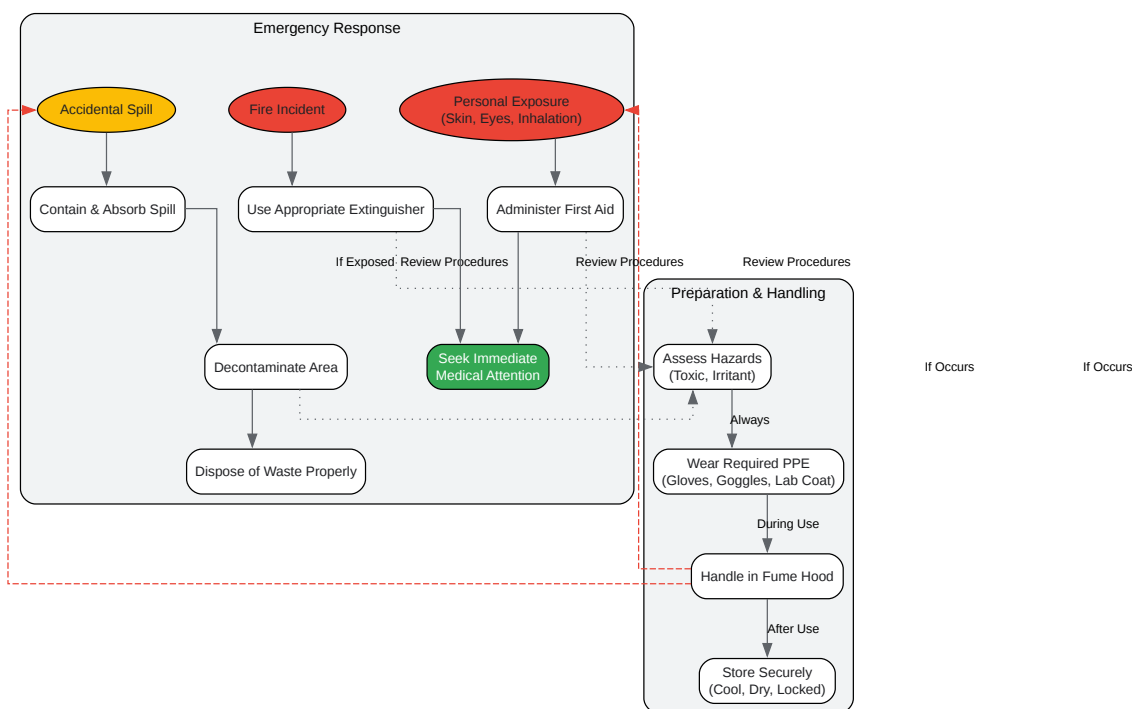
Parameter	Guideline
Engineering Controls	Work in a well-ventilated area, preferably in a chemical fume hood or a closed system.[5][7][12] Ensure eyewash stations and safety showers are readily accessible.[5][6][12]
General Handling	Avoid contact with skin, eyes, and clothing.[5][6][7] Avoid breathing vapors or mist.[5][6][7] Do not eat, drink, or smoke when using this product.[1][4][5] Wash hands and face thoroughly after handling.[5][6][7]
Personal Protective Equipment (PPE)	
Eye/Face Protection	Wear chemical safety goggles or a face shield.[5][6][7]
Skin Protection	Wear impervious gloves (double gloving is recommended) and protective clothing to prevent skin exposure.[5][6][7][16]
Respiratory Protection	Use a NIOSH/MSHA-approved respirator or a self-contained breathing apparatus (SCBA) if ventilation is inadequate or exposure limits are exceeded.[5][6][7][12]

Storage

Parameter	Guideline
Storage Conditions	Keep container tightly closed in a dry, cool, and well-ventilated place.[4][5][6][7] Store in a locked-up area.[4][5][7] It is recommended to store in a cool, dark place at <15°C.[1][2] Some sources recommend storing under an inert gas.[5][6]
Incompatible Materials	Strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[12]

Visualization of Safety Workflow

The following diagram illustrates the logical workflow for the safe handling of 3-Fluorobenzyl cyanide, from initial assessment to emergency response.



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Caption: Workflow for safe handling and emergency response for 3-Fluorobenzyl cyanide.

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References

- 1. 3-Fluorobenzyl Cyanide | 501-00-8 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 2. 3-Fluorobenzyl Cyanide | 501-00-8 | TCI AMERICA [tcichemicals.com]
- 3. chemimpex.com [chemimpex.com]
- 4. 3-Fluorobenzyl Cyanide | 501-00-8 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 5. tcichemicals.com [tcichemicals.com]
- 6. tcichemicals.com [tcichemicals.com]
- 7. tcichemicals.com [tcichemicals.com]
- 8. ehs.dartmouth.edu [ehs.dartmouth.edu]
- 9. chemicalbook.com [chemicalbook.com]
- 10. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]
- 11. aalto.fi [aalto.fi]
- 12. fishersci.com [fishersci.com]
- 13. riskmanagement.sites.olt.ubc.ca [riskmanagement.sites.olt.ubc.ca]
- 14. chemkleancorp.com [chemkleancorp.com]
- 15. umanitoba.ca [umanitoba.ca]
- 16. Information on Cyanide Compounds – Stanford Environmental Health & Safety [ehs.stanford.edu]
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